

Application Notes: Preparing N6-Cyclopentyladenosine (CPA) Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: N6-Cyclopentyladenosine

Cat. No.: B1669581

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Introduction

N6-Cyclopentyladenosine (CPA) is a potent and highly selective agonist for the adenosine A1 receptor (A1AR).^{[1][2][3]} Due to its high affinity for the A1AR ($K_i = 2.3$ nM for human), it is an invaluable tool for researchers studying G-protein coupled receptor signaling, cardiovascular function, neuronal activity, and apoptosis.^{[1][3][4]} Proper preparation of stock solutions is critical for obtaining reproducible and accurate experimental results. These notes provide a comprehensive guide to preparing and storing CPA stock solutions for use in cell culture applications.

Physicochemical and Biological Data

Quantitative data for **N6-Cyclopentyladenosine** is summarized in the table below. This information is essential for accurate calculations and handling of the compound.

Property	Value	Reference(s)
Molecular Weight	335.36 g/mol	[1][2][5]
Appearance	Solid	
Binding Affinity (K _i)	Human A1 Receptor: 2.3 nM Human A2A Receptor: 790 nM Human A3 Receptor: 43 nM	[1][2]
Solubility	DMSO: ~12.5 - 23 mg/mL (requires sonication) 1 eq. HCl: up to 100 mM (~33.5 mg/mL) Water: ~1.7 - 2.5 mg/mL (requires sonication and warming)	[1][2]
Storage (Solid)	Desiccate at +4°C or -20°C	[2][4]
Storage (Stock Solution)	Store in aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Stability is estimated to be up to 6 months at -80°C.	[6]
Typical Working Conc.	10 nM - 100 µM. The optimal concentration is cell-type and assay dependent. A concentration of 100 µM has been used to induce apoptosis in HL-60 cells.[1]	

Experimental Protocol: Preparation of a 10 mM CPA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N6-Cyclopentyladenosine** in dimethyl sulfoxide (DMSO), a common solvent for cell culture applications.

Materials

- **N6-Cyclopentyladenosine (CPA)** powder
- Anhydrous, cell culture-grade DMSO
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile micropipette tips

Equipment

- Laminar flow hood or Class II biological safety cabinet
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

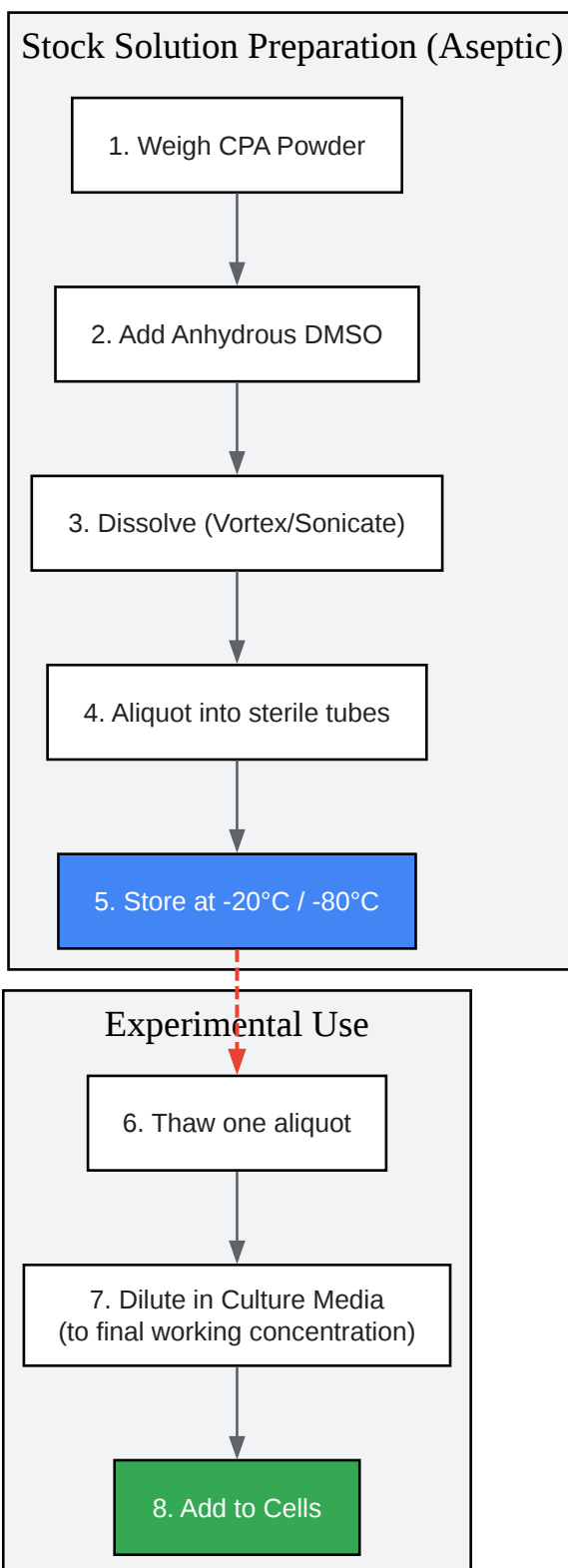
Procedure

- Calculations:
 - To prepare a 10 mM stock solution, calculate the mass of CPA required.
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 335.36 \text{ g/mol} \times 1000 \text{ mg/g} = 3.35 \text{ mg}$
- Preparation (Aseptic Technique):
 - Perform all steps in a laminar flow hood to maintain sterility.
 - Carefully weigh the calculated amount of CPA powder (e.g., 3.35 mg) and transfer it to a sterile amber microcentrifuge tube.

- Note: CPA is described as a hygroscopic solid; handle it quickly and in a low-humidity environment if possible.
- Reconstitution:
 - Add the calculated volume of anhydrous DMSO to the tube containing the CPA powder (e.g., 1 mL for a 10 mM solution).
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - If the solution is not clear after vortexing, place the tube in a bath sonicator for 5-10 minutes.^[1] Intermittently vortex the tube during sonication.
 - Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile, amber microcentrifuge tubes or cryovials.
 - Rationale: Aliquoting prevents repeated freeze-thaw cycles which can degrade the compound and introduce contamination. Amber tubes protect the compound from light.
- Labeling and Final Storage:
 - Clearly label each aliquot with the compound name (CPA), concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Visualized Workflows and Pathways

Experimental Workflow: Stock Solution Preparation The following diagram outlines the key steps from receiving the powdered compound to its application in cell culture experiments.

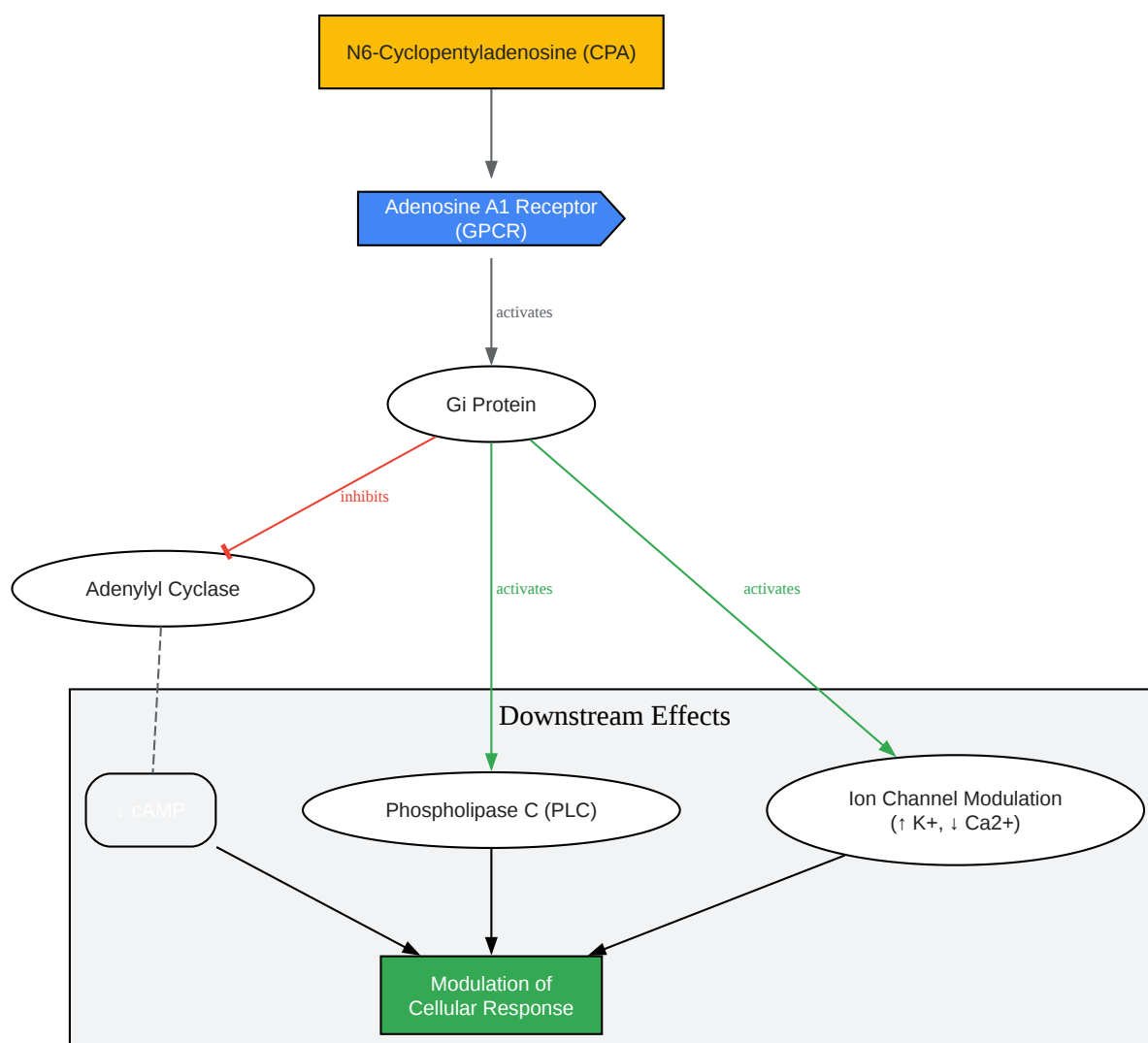


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Caption: Workflow for CPA stock solution preparation and use.

CPA-Activated Adenosine A1 Receptor Signaling Pathway

N6-Cyclopentyladenosine activates the A1 receptor, a Gi/o-coupled G-protein coupled receptor (GPCR).[7][8][9] This activation triggers a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to a reduction in intracellular cyclic AMP (cAMP) levels.[7][10] The pathway can also involve the activation of phospholipase C (PLC) and the modulation of various ion channels.[7][10]



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Caption: Simplified A1 receptor signaling pathway activated by CPA.

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